

# Rhod-FF AM Acetoxymethyl Ester: A Technical Guide for Cellular Calcium Imaging

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## Compound of Interest

Compound Name: Rhod-FF AM

Cat. No.: B15553576

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## Core Function and Mechanism of Action

**Rhod-FF AM** is a fluorescent indicator designed for the detection of intracellular calcium ( $[Ca^{2+}]$ ). It is a cell-permeant acetoxymethyl (AM) ester derivative of the calcium indicator Rhod-FF.<sup>[1][2]</sup> The AM ester modification renders the molecule hydrophobic, allowing it to passively diffuse across the cell membrane.<sup>[3][4]</sup> Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the now cell-impermeant and fluorescently active Rhod-FF dye within the cytoplasm.<sup>[3][4][5]</sup>

Rhod-FF is a low-affinity  $Ca^{2+}$  indicator, making it particularly well-suited for measuring high concentrations of calcium, typically in the range of 10  $\mu M$  to 200  $\mu M$ .<sup>[5][6]</sup> This characteristic is advantageous for studying cellular compartments with elevated  $Ca^{2+}$  levels, such as the endoplasmic reticulum and mitochondria, where high-affinity indicators would be saturated and thus insensitive to fluctuations.<sup>[1][2]</sup> In its unbound state, Rhod-FF is essentially non-fluorescent. Upon binding to  $Ca^{2+}$ , it exhibits a significant enhancement in fluorescence intensity without a spectral shift.<sup>[5][6]</sup>

## Quantitative Data

The following tables summarize the key quantitative properties of **Rhod-FF AM** and its active form, Rhod-FF.

Table 1: Physicochemical and Spectral Properties of **Rhod-FF AM**

Property	Value	Source(s)
Molecular Formula	C <sub>51</sub> H <sub>55</sub> F <sub>2</sub> N <sub>4</sub> O <sub>19</sub> • Br	[2]
Molecular Weight	1145.9 g/mol	[2][5]
Solubility	DMSO	[2]
Form	Solid	[2]

Table 2: Spectroscopic and Binding Properties of Rhod-FF (the active, hydrolyzed form)

Property	Value	Source(s)
Excitation Maximum (Ex)	~552-553 nm	[1][2][7]
Emission Maximum (Em)	~577-580 nm	[1][2][7]
Dissociation Constant (Kd) for Ca <sup>2+</sup>	~320 μM	[1][2][3]
Recommended Measurement Range	10 μM to 200 μM	[5][6]

## Experimental Protocols

This section provides a detailed methodology for using **Rhod-FF AM** to measure intracellular calcium concentrations.

## Reagent Preparation

Stock Solution Preparation:

- Prepare a 2 to 5 mM stock solution of **Rhod-FF AM** in high-quality, anhydrous dimethyl sulfoxide (DMSO).[6]
- Aliquot the stock solution into single-use volumes and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.[6]

### Working Solution Preparation:

- On the day of the experiment, thaw an aliquot of the **Rhod-FF AM** stock solution to room temperature.<sup>[6]</sup>
- Prepare a working solution with a final concentration of 2 to 20  $\mu\text{M}$  **Rhod-FF AM** in a buffer of your choice (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES - HHBS). For many cell lines, a final concentration of 4-5  $\mu\text{M}$  is recommended.<sup>[6]</sup> The optimal concentration should be determined empirically for your specific cell type and experimental conditions.
- To aid in the solubilization of the AM ester in aqueous buffers, the nonionic detergent Pluronic® F-127 can be added to the working solution at a final concentration of 0.02-0.04%.<sup>[6]</sup>
- If studying cells that express organic anion transporters, which can extrude the dye, consider adding an anion transporter inhibitor like probenecid (1 mM) to the buffer.<sup>[6]</sup>

## Cell Loading Procedure

- Culture cells on a suitable imaging plate (e.g., black-wall, clear-bottom plates) or coverslips overnight.<sup>[6]</sup>
- Remove the culture medium. If serum in the medium interferes with subsequent treatments, wash the cells with the chosen experimental buffer (e.g., HHBS).<sup>[8]</sup>
- Add the **Rhod-FF AM** working solution to the cells.
- Incubate the cells at 37°C for 30 to 60 minutes to allow for de-esterification of the dye by intracellular esterases.<sup>[6]</sup> Incubation times may need to be optimized for different cell lines.
- After incubation, remove the dye-loading solution and wash the cells with fresh buffer to remove any excess, unhydrolyzed dye.<sup>[6]</sup>

## Calcium Measurement and Imaging

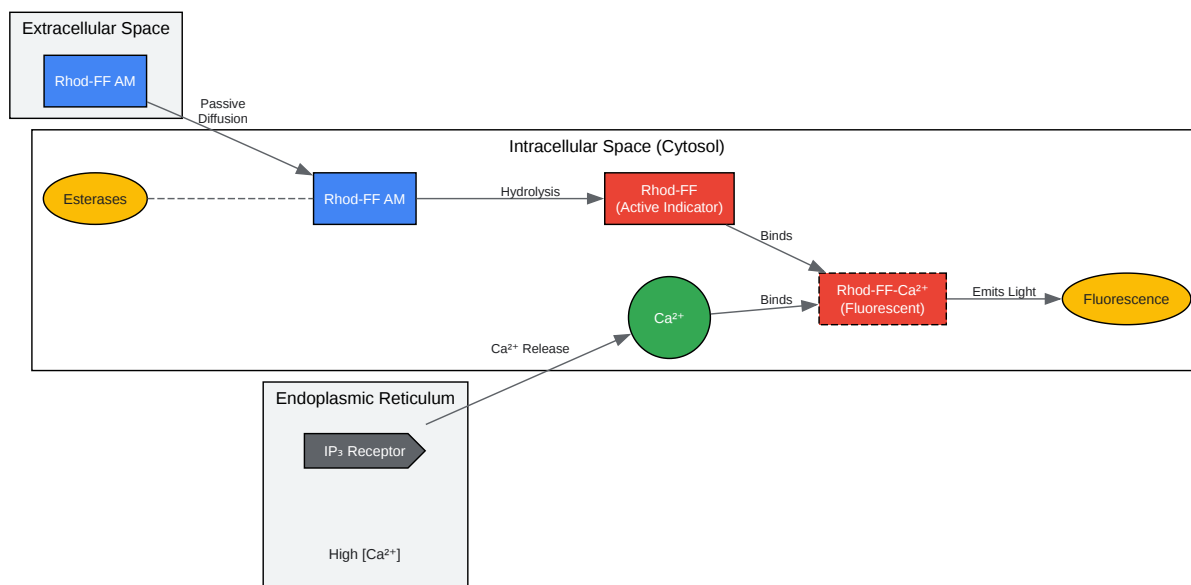
- The loaded cells are now ready for imaging using fluorescence microscopy, a microplate reader, or flow cytometry.<sup>[5]</sup>

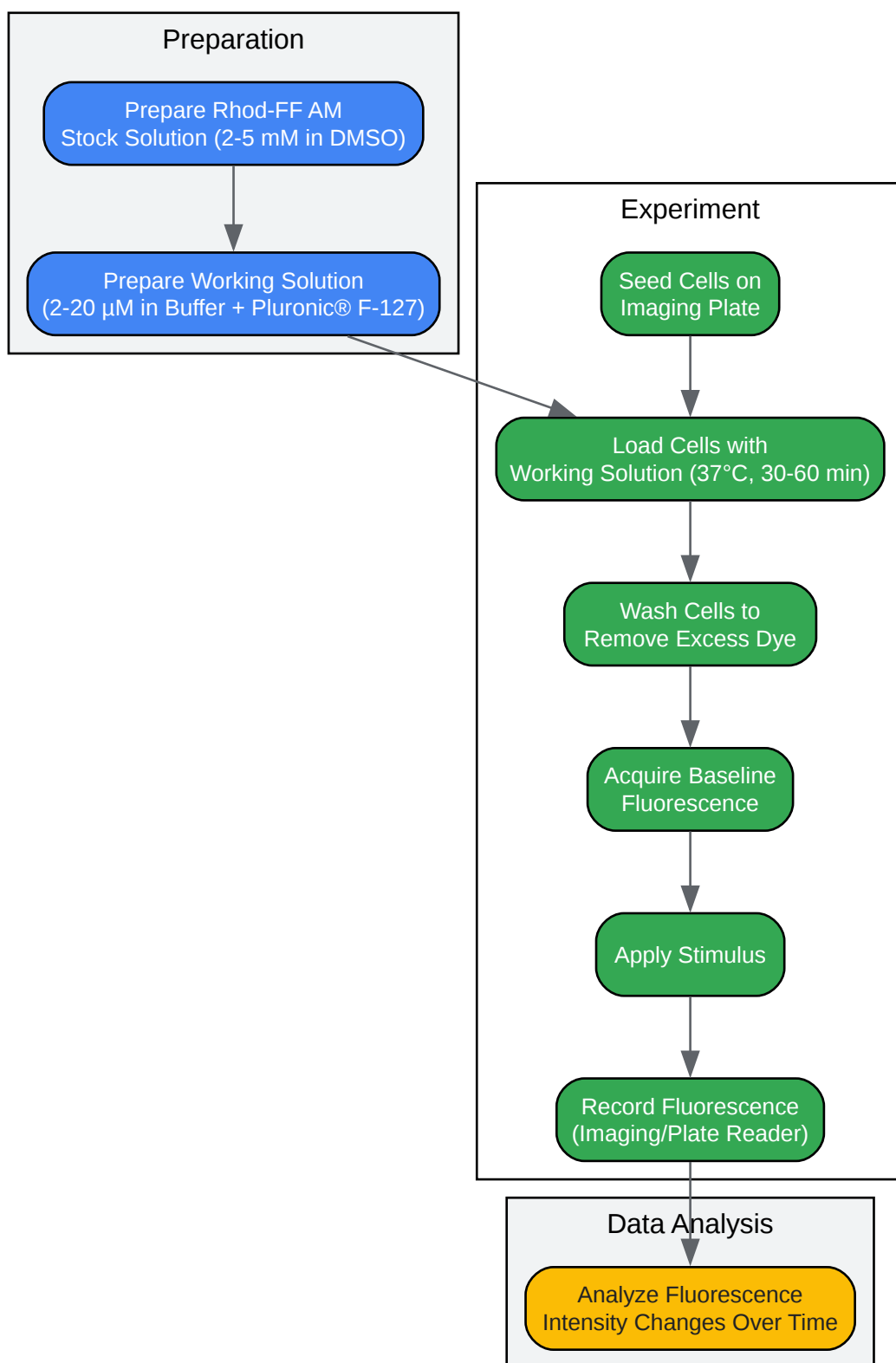
- For fluorescence microscopy, use a filter set appropriate for rhodamine dyes (e.g., a TRITC filter set).[\[6\]](#)
- For plate reader-based assays, set the excitation wavelength to ~540-552 nm and the emission wavelength to ~577-590 nm.[\[2\]](#)[\[6\]](#)
- Establish a baseline fluorescence reading of the resting cells.
- Apply your experimental stimulus (e.g., agonist, ionophore) to induce a change in intracellular calcium concentration.
- Record the fluorescence intensity over time to monitor the calcium dynamics.

## Visualizations

### Signaling Pathway and Mechanism of Action

The following diagram illustrates the mechanism by which **Rhod-FF AM** enters the cell and becomes an active calcium indicator, subsequently detecting calcium released from the endoplasmic reticulum.





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## References

- 1. amsbio.com [amsbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Chemical Calcium Indicators - PMC [pmc.ncbi.nlm.nih.gov]
- 4. What is an AM ester? | AAT Bioquest [aatbio.com]
- 5. Rhod-FF, AM | AAT Bioquest [aatbio.com]
- 6. docs.aatbio.com [docs.aatbio.com]
- 7. Spectrum [Rhod-FF] | AAT Bioquest [aatbio.com]
- 8. cdn.stemcell.com [cdn.stemcell.com]
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